Application Notes and Protocols: Effects of 3,5,7-Trimethylnonane on Fuel Properties

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Compound of Interest	
Compound Name:	*3,5,7-Trimethylnonane*
Cat. No.:	*B14559571* Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the anticipated effects of **3,5,7-trimethylnonane**, a C12 highly branched alkane, on key fuel properties, namely viscosity and volatility. Due to the limited availability of public data on this specific isomer, this document leverages established principles of fuel science and data from representative C12 isoparaffins to provide researchers with a robust framework for their investigations.

Introduction

3,5,7-Trimethylnonane is a saturated hydrocarbon with the chemical formula $C_{12}H_{26}$. As a branched alkane, its molecular structure is expected to influence the physical properties of fuel blends. Generally, the addition of branched alkanes to fuels like gasoline and jet fuel can impact performance characteristics. Lighter branched alkanes (less than or equal to C10) are known to be associated with lower viscosity values in jet fuels.[1] Conversely, larger branched alkanes (C15-C17) can significantly increase kinematic viscosity.[1] As a C12 isoparaffin, **3,5,7-trimethylnonane** falls within a range where its effect on viscosity is of particular interest for fuel formulation. Volatility, a critical parameter for engine start-up and operation, is also expected to be influenced by the addition of this compound.

Data Presentation: Anticipated Effects on Fuel Properties

The following tables summarize the expected quantitative impact of blending a representative C12 isoparaffin, as a proxy for **3,5,7-trimethylnonane**, into a conventional jet fuel (Jet A-1). The data is illustrative and serves as a guide for experimental design.

Table 1: Effect of C12 Isoparaffin Blending on Kinematic Viscosity at -20°C

Blend (C12 Isoparaffin in Jet A-1, % v/v)	Kinematic Viscosity (mm²/s) at -20°C
0% (Pure Jet A-1)	6.5
10%	6.2
20%	5.9
30%	5.6

Note: Data is illustrative and based on general trends for C12 isoparaffins in jet fuel.

Table 2: Effect of C12 Isoparaffin Blending on Reid Vapor Pressure (RVP)

Blend (C12 Isoparaffin in Gasoline, % v/v)	Reid Vapor Pressure (RVP) (psi)
0% (Pure Gasoline)	9.0
10%	8.7
20%	8.4
30%	8.1

Note: Data is illustrative. The addition of a low-volatility C12 alkane to gasoline is expected to decrease the overall vapor pressure.

Experimental Protocols

Detailed methodologies for key experiments are provided below to enable researchers to systematically evaluate the effects of **3,5,7-trimethylnonane** on fuel properties.

Protocol 1: Determination of Kinematic Viscosity

Objective: To measure the kinematic viscosity of fuel blends containing **3,5,7-trimethylnonane** in accordance with the ASTM D445 standard test method.

Apparatus:

- Calibrated glass capillary viscometer (e.g., Cannon-Fenske type)

- Constant temperature bath with a precision of ±0.02°C

- Stopwatch accurate to 0.1 seconds

- Thermometer with appropriate range and accuracy

Procedure:

- Sample Preparation: Prepare fuel blends of **3,5,7-trimethylnonane** in the desired base fuel (e.g., Jet A-1) at various volume percentages (e.g., 5%, 10%, 20%).

- Temperature Control: Set the constant temperature bath to the desired test temperature (e.g., -20°C for jet fuel). Allow the bath to stabilize.

- Viscometer Charging: Charge the viscometer with the fuel blend, ensuring the liquid level is between the filling marks.

- Thermal Equilibration: Suspend the viscometer vertically in the temperature bath and allow at least 30 minutes for the sample to reach thermal equilibrium.

- Flow Measurement: Using suction, draw the liquid up through the capillary tube to a point above the upper timing mark. Release the suction and allow the liquid to flow freely back down the capillary.

- Timing: Start the stopwatch as the meniscus of the liquid passes the upper timing mark and stop it as it passes the lower timing mark.

- Repeatability: Repeat the flow measurement at least twice. The flow times should agree within the specified repeatability of the method.

Tech Support

- Calculation: Calculate the kinematic viscosity (ν) using the following equation: $\nu = C * t$ where:

  - ν is the kinematic viscosity in mm²/s (cSt)

  - C is the calibration constant of the viscometer in mm²/s² (cSt/s)

  - t is the average flow time in seconds.

Protocol 2: Determination of Reid Vapor Pressure (RVP)

Objective: To measure the vapor pressure of gasoline blends containing **3,5,7-trimethylnonane** in accordance with the ASTM D323 standard test method.[2]
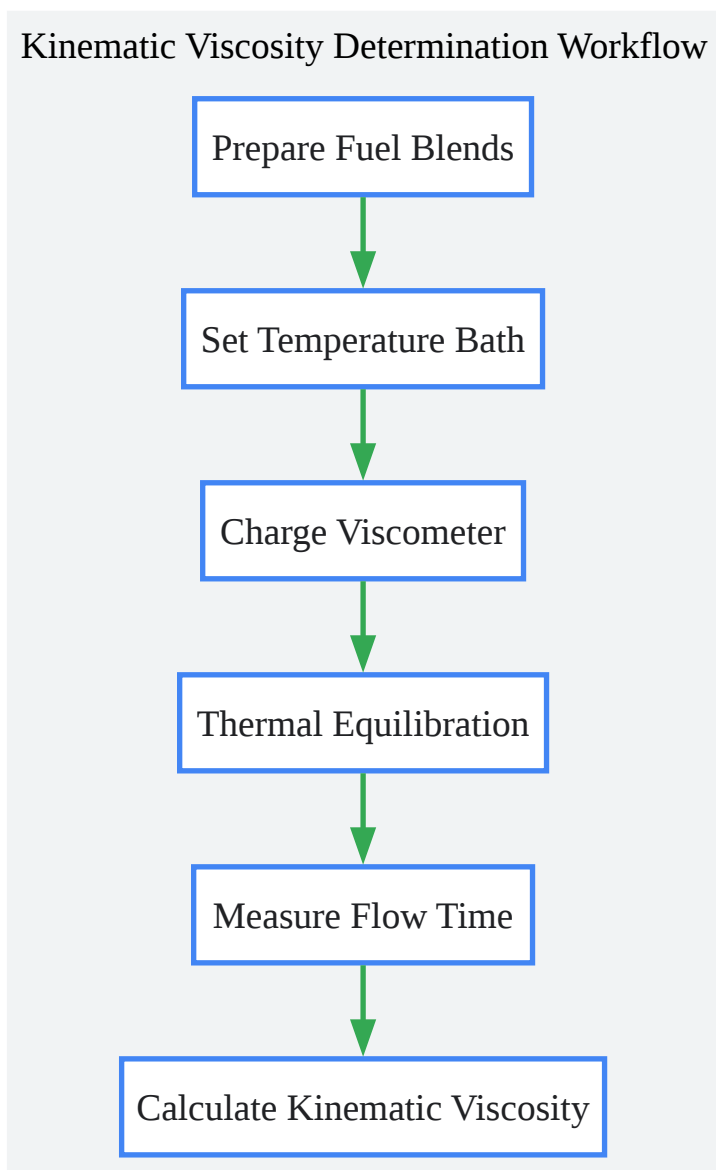
Apparatus:

- Reid vapor pressure apparatus, consisting of a gasoline chamber and an air chamber.

- Pressure gauge calibrated in pounds per square inch (psi) or kilopascals (kPa).

- Water bath capable of maintaining a temperature of 37.8 ± 0.1°C (100 ± 0.2°F).[2]

- Sample container.

Procedure:

- Sample Preparation and Chilling: Prepare gasoline blends with varying concentrations of **3,5,7-trimethylnonane**. Chill the sample and the gasoline chamber to a temperature between 0 and 1°C.[2]

- Apparatus Assembly: Connect the chilled gasoline chamber to the air chamber.

- Measurement: Immerse the assembled apparatus in the water bath maintained at 37.8°C and observe the pressure reading. The test is complete when a constant pressure is observed.[2]

- Correction: Apply necessary corrections to the observed pressure reading as specified in the ASTM D323 standard to obtain the Reid Vapor Pressure.

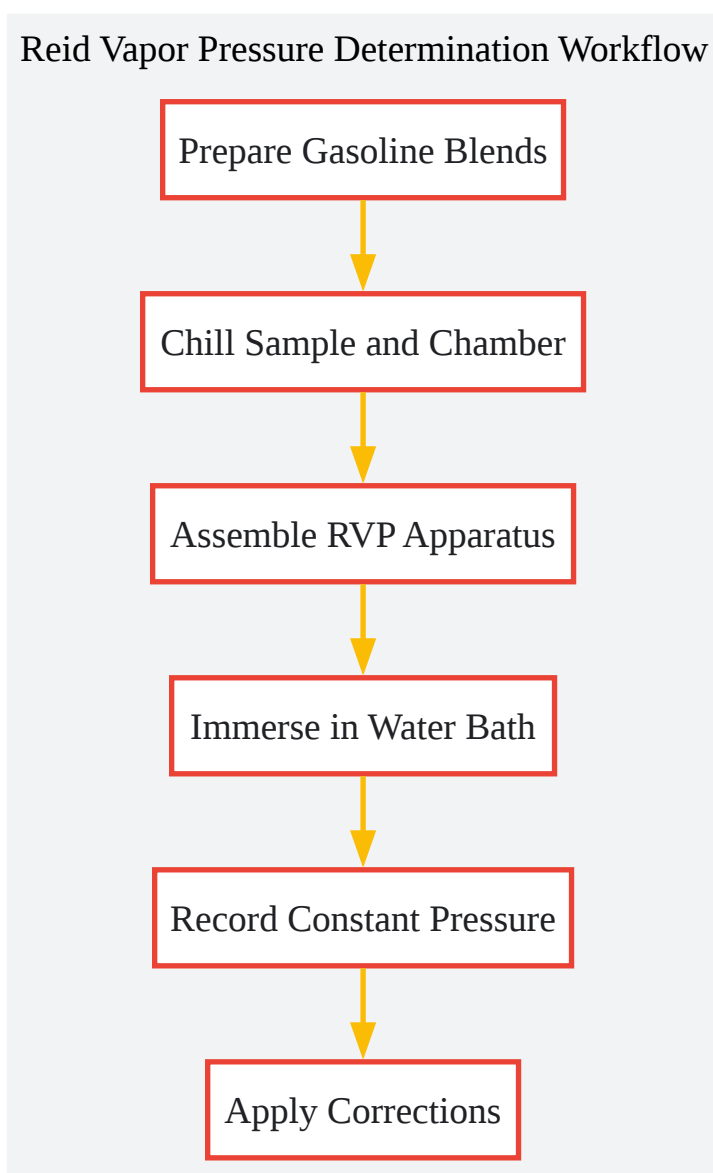# Visualization of Experimental Workflow

The following diagrams illustrate the logical flow of the experimental protocols described above.

Kinematic Viscosity Determination Workflow

Prepare Fuel Blends

↓

Set Temperature Bath

↓

Charge Viscometer

↓

Thermal Equilibration

↓

Measure Flow Time

↓

Calculate Kinematic Viscosity

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Caption: Workflow for Kinematic Viscosity Measurement.

Reid Vapor Pressure Determination Workflow

Prepare Gasoline Blends

Chill Sample and Chamber

Assemble RVP Apparatus

Immerse in Water Bath

Record Constant Pressure

Apply Corrections

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Caption: Workflow for Reid Vapor Pressure Measurement.

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References

- 1. analyticalscience.wiley.com [analyticalscience.wiley.com]

- 2. Reid vapor pressure - Wikipedia [en.wikipedia.org]

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